

Long-term stability of Brequinar powder at -20°C

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Compound of Interest

Compound Name: *Brequinar*

Cat. No.: *B15605045*

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Brequinar Technical Support Center

Welcome to the **Brequinar** Technical Support Center. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive information regarding the long-term stability of **Brequinar** powder, along with troubleshooting guidance and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Brequinar** powder?

A1: For long-term stability, **Brequinar** powder should be stored at -20°C.^{[1][2]}

Q2: How long can I expect **Brequinar** powder to be stable when stored at -20°C?

A2: When stored at -20°C, **Brequinar** powder is stable for at least three to four years.^{[1][2]}

One supplier suggests a stability of three years, while another indicates stability for four years or more.^{[1][2]}

Q3: I have stored my **Brequinar** powder at 4°C. Is it still usable?

A3: While some suppliers provide **Brequinar** sodium for storage at +4°C, the free acid form is consistently recommended to be stored at -20°C for long-term stability.^{[2][3]} If your **Brequinar** powder has been stored at 4°C for a short period, it is advisable to perform a quality control check, such as HPLC analysis, to assess its purity before use.

Q4: Can I store **Brequinar** in a solution?

A4: Yes, **Brequinar** can be dissolved in solvents like DMSO.[1][2] Stock solutions in DMSO should be aliquoted and frozen at -20°C or -80°C.[3] One supplier states that stock solutions are stable for up to 3 months at -20°C.[3] It is not recommended to store aqueous solutions for more than one day.[2]

Q5: What are the signs of **Brequinar** degradation?

A5: Visual signs of degradation can include a change in color or texture of the powder. However, the most reliable way to detect degradation is through analytical methods such as High-Performance Liquid Chromatography (HPLC) to check for the appearance of impurity peaks and a decrease in the main peak area corresponding to **Brequinar**.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results with a new batch of Brequinar.	Variation in purity or activity between batches.	Always refer to the batch-specific Certificate of Analysis. Perform a quality control check (e.g., HPLC, Mass Spectrometry) to confirm the purity and identity of the new batch.
Loss of Brequinar activity in a stock solution.	Improper storage of the solution (e.g., repeated freeze-thaw cycles, prolonged storage at room temperature).	Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. Store frozen at -20°C or -80°C. Prepare fresh aqueous solutions daily.
Unexpected peaks in analytical chromatography (e.g., HPLC).	Degradation of Brequinar powder or solvent impurities.	Confirm the stability of the powder with a fresh sample. Ensure the use of high-purity solvents for preparing solutions.

Long-Term Stability Data

The following table summarizes the stability information for **Brequinar** powder as provided by various suppliers. For precise data on your specific batch, please refer to the Certificate of Analysis provided by the manufacturer.

Parameter	Supplier A	Supplier B	Supplier C
Storage Temperature	-20°C[2]	-20°C[1]	2-8°C (for sodium salt) [3]
Stated Stability	≥ 4 years[2]	3 years[1]	Not specified for powder
Purity (Typical)	≥98%[2]	99.57%[1]	≥98% (HPLC)[3]

Note: This table is a summary of information from different suppliers and may not be representative of all available products. Always consult the documentation provided with your specific product.

Experimental Protocols

Protocol for Assessing the Stability of Brequinar Powder

This protocol outlines a general method for determining the long-term stability of **Brequinar** powder using High-Performance Liquid Chromatography (HPLC).

Objective: To quantify the purity of **Brequinar** powder over time when stored at -20°C.

Materials:

- **Brequinar** powder
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer component)

- Calibrated analytical balance
- Volumetric flasks
- HPLC system with a UV detector

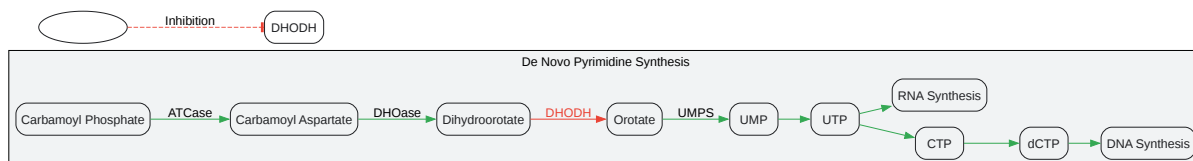
Methodology:

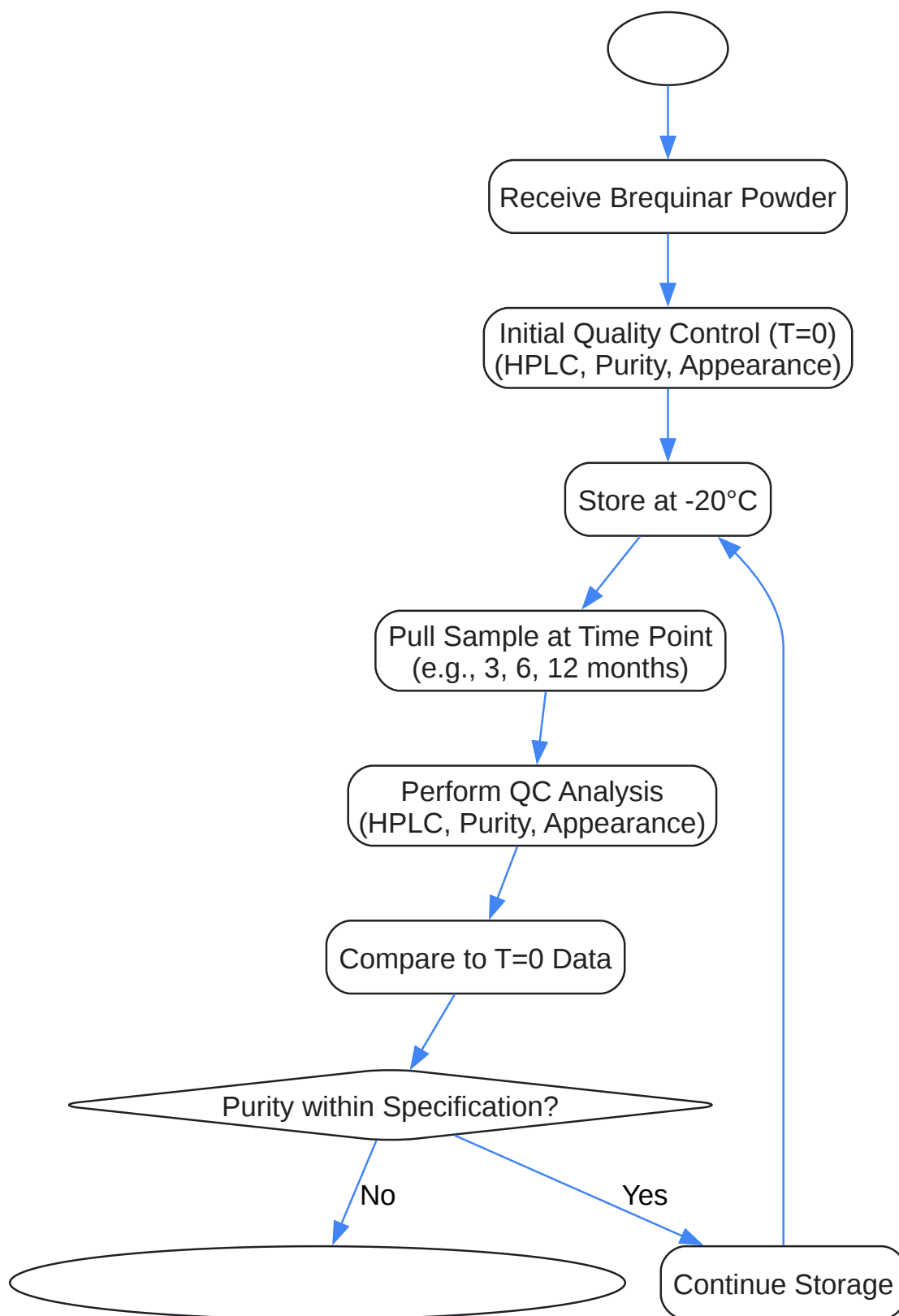
- Initial Analysis (Time Zero):
 - Accurately weigh a sample of **Brequinar** powder.
 - Prepare a stock solution of known concentration in a suitable solvent (e.g., DMSO).
 - Further dilute the stock solution with the mobile phase to a working concentration suitable for HPLC analysis.
 - Analyze the sample by HPLC. The mobile phase and column conditions should be optimized to achieve good separation of **Brequinar** from any potential impurities.
 - Record the chromatogram and determine the purity of the **Brequinar** peak by area percentage. This will serve as the baseline (T=0) data.
- Long-Term Storage:
 - Store the bulk **Brequinar** powder in a tightly sealed container at -20°C, protected from light and moisture.
- Stability Time Points:
 - At predetermined intervals (e.g., 3, 6, 12, 24, 36, and 48 months), retrieve a sample of the stored **Brequinar** powder.
 - Repeat the analysis as described in step 1.
- Data Analysis:
 - Compare the purity of the **Brequinar** sample at each time point to the initial (T=0) purity.

- Monitor for the appearance of new peaks or an increase in the area of existing impurity peaks, which would indicate degradation.
- The stability is confirmed if the purity remains within an acceptable range (e.g., $\geq 98\%$) and no significant degradation products are observed.

Brequinar's Mechanism of Action

Brequinar is a potent and selective inhibitor of the enzyme dihydroorotate dehydrogenase (DHODH).^[4] DHODH is a key enzyme in the de novo pyrimidine synthesis pathway, which is essential for the production of nucleotides required for DNA and RNA synthesis.^{[5][6]} By inhibiting DHODH, **Brequinar** depletes the intracellular pool of pyrimidines, leading to cell cycle arrest and inhibition of cell proliferation.^[5]





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